

# Standard Operating Procedure: Methyl Myristelaidate Disposal

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## Compound of Interest

Compound Name: Methyl myristelaidate

CAS No.: 72025-18-4

Cat. No.: B3151701

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**Effective Date: February 3, 2026**

## Executive Summary: Immediate Action Directive

Do not dispose of **Methyl Myristelaidate** via sanitary sewer or trash. **Methyl Myristelaidate** (CAS 56219-06-8) is a fatty acid methyl ester (FAME).[1] While it possesses low acute toxicity, it is lipophilic, water-insoluble, and classified as an environmental aquatic hazard.

Disposal Pathway: Segregate as Non-Halogenated Organic Waste. Primary Hazard: Aquatic toxicity and potential plumbing occlusion due to immiscibility.

## Chemical Intelligence & Risk Profile

To ensure safe handling, one must understand the physicochemical properties that dictate our disposal strategy. **Methyl Myristelaidate** is the trans-isomer of methyl myristoleate. Unlike its cis-counterpart which is liquid at room temperature, the trans-configuration increases packing density, potentially raising the melting point near ambient laboratory temperatures.

Parameter	Data	Operational Implication
Chemical Name	Methyl Myristelaidate	Trans-9-tetradecenoic acid methyl ester
CAS Number	56219-06-8	Unique identifier for waste manifesting
Physical State	Liquid/Low-melting Solid	Check state before transfer; may require gentle warming
Water Solubility	Insoluble (<1 mg/L)	CRITICAL: Will phase-separate in drains; strictly prohibited from sewer disposal
Flash Point	>110°C (Estimated)	Combustible but not Flammable (Class IIIB)
Reactivity	Stable	Incompatible with strong oxidizers



*Scientist's Note: Although FAMES are often used in biodiesel and considered "green," in a regulated research environment, they are chemical waste. The trans-double bond makes this compound chemically distinct but operationally identical to other FAMES for disposal purposes [1].*

## Pre-Disposal Protocol: The "Cradle-to-Grave" Logic

Before moving to the waste container, validate the waste stream. This prevents cross-contamination and costly re-classification of waste drums.

### A. Quenching & Deactivation

- Scenario: If the **Methyl Myristelaidate** was used as a solvent or reagent in a reaction involving strong acids or oxidizers, quench the mixture first.

- Action: Neutralize to pH 6–8. Methyl esters can hydrolyze into fatty acids and methanol under strong basic/acidic conditions, altering the waste profile to "Corrosive" [2].

## B. Segregation Logic

Strictly segregate this waste stream.

- Compatible Streams: Acetone, Ethanol, Hexane, Methanol, other non-halogenated lipids.
- Incompatible Streams:
  - Halogenated Solvents: (e.g., Chloroform, DCM). Mixing FAMEs with halogens forces the entire container to be incinerated at a significantly higher cost.
  - Oxidizers: (e.g., Peroxides, Nitric Acid). Risk of exothermic reaction.
  - Aqueous Waste: Causes phase separation and "oiling out."

## Step-by-Step Disposal Workflow

### Step 1: Container Selection

Select a container chemically resistant to organic esters.

- Recommended: High-Density Polyethylene (HDPE) or Borosilicate Glass (Amber).
- Avoid: Low-grade PVC or Polystyrene, which may leach plasticizers upon long-term exposure to fatty esters.

### Step 2: Transfer & Solubilization

If the **Methyl Myristelaidate** has solidified (common in cold labs due to the trans structure):

- Warm the vial in a water bath (max 35°C) until liquid.
- Dilute with a small volume of ethanol or hexane if necessary to prevent re-solidification in the waste drum.
- Pour into the Non-Halogenated Organic waste container.

### Step 3: Labeling Compliance

Do not use abbreviations like "Me-Myrist."

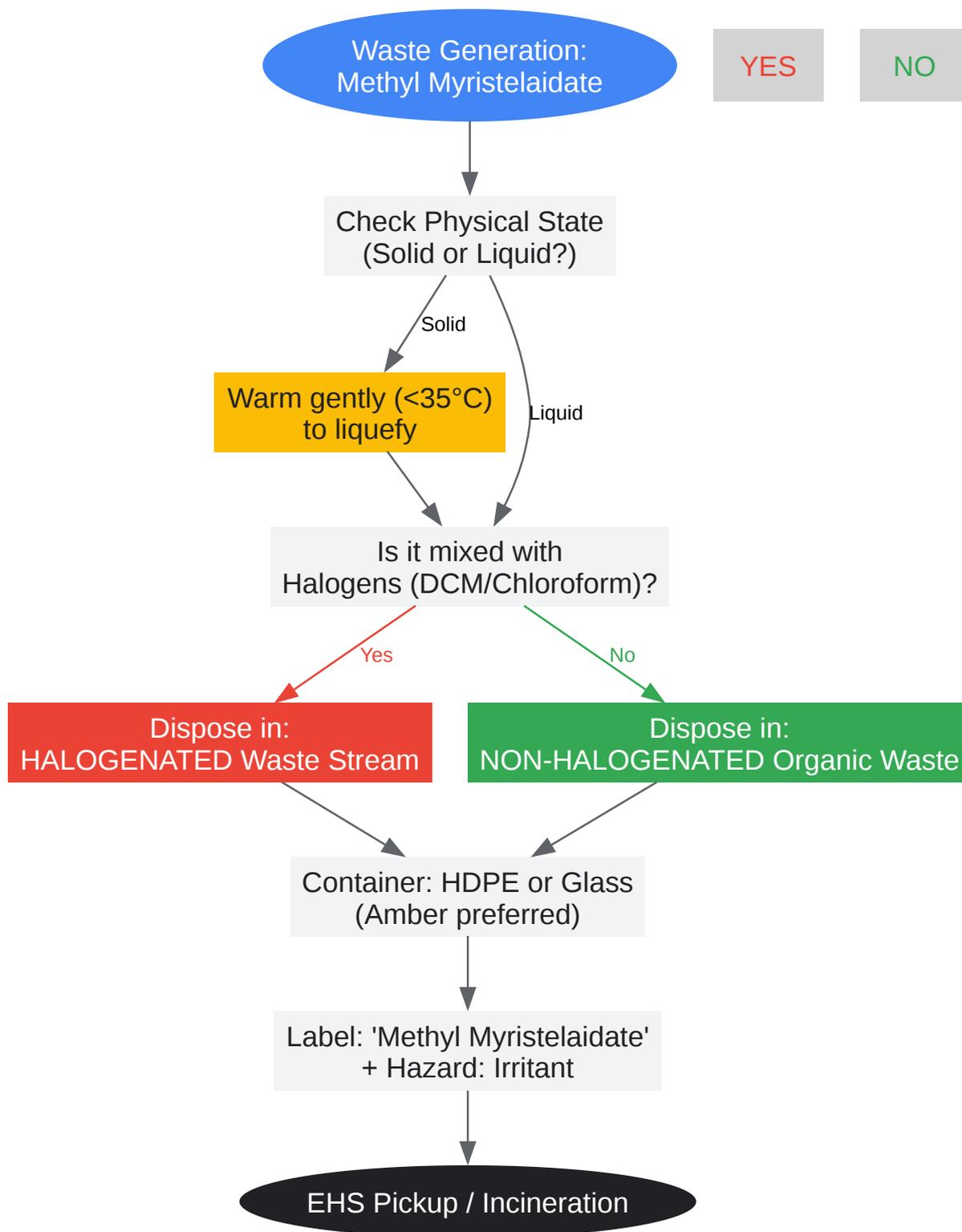
- Standard Label: "Hazardous Waste - Non-Halogenated Organic."
- Constituents: List "**Methyl Myristelaidate**" and any co-solvents (e.g., "Hexane").
- Hazard Checkbox: Mark "Irritant" and "Toxic to Aquatic Life" (if applicable on your facility's tag).

### Step 4: Final Storage

Store the waste container in a secondary containment tray to capture potential leaks. Keep the cap tightly closed to prevent volatile emissions, complying with EPA RCRA regulations (40 CFR 262.15) [3].

## Visualizing the Workflow

The following diagram illustrates the decision matrix for disposing of **Methyl Myristelaidate**, ensuring compliance with "Prudent Practices in the Laboratory" [4].



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Figure 1: Decision tree for the segregation and disposal of **Methyl Myristelaidate**, prioritizing the separation of halogenated and non-halogenated streams to minimize disposal costs and environmental impact.

## Emergency Procedures (Spill Response)

In the event of a benchtop spill:

- Isolate: Evacuate the immediate area if large quantities (>500mL) are spilled, though this is rare for this specific standard.
- PPE: Wear nitrile gloves and safety goggles.
- Contain: Use an inert absorbent (vermiculite or clay cat litter). Do not use paper towels alone, as fatty esters can wick and remain combustible.
- Clean: Wash the surface with a detergent solution (soap and water) to emulsify the lipid residue. Water alone will not clean the surface and will leave a slip hazard.
- Disposal: Place absorbent materials into a sealed bag and label as "Debris contaminated with **Methyl Myristelaidate**."

## References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 5364687, **Methyl myristelaidate**. Retrieved from [\[Link\]](#)
- National Research Council (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. The National Academies Press. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2024). Satellite Accumulation Area Regulations (40 CFR 262.15). Retrieved from [\[Link\]](#)
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## Sources

- 1. Federal Register :: Ethoxylated Fatty Acid Methyl Esters; Exemption From the Requirement of a Tolerance [[federalregister.gov](https://www.federalregister.gov)]
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